

2-(4-Chloro-2-fluorophenyl)propan-2-amine solubility and stability

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Compound of Interest

Compound Name: 2-(4-Chloro-2-fluorophenyl)propan-2-amine

CAS No.: 920501-76-4

Cat. No.: B12094329

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Technical Guide: 2-(4-Chloro-2-fluorophenyl)propan-2-amine Physicochemical Profiling, Solubility Landscape, and Stability Protocols

Executive Summary

2-(4-Chloro-2-fluorophenyl)propan-2-amine is a sterically hindered primary amine belonging to the

-dimethylbenzylamine (cumylamine) class. Unlike its structural isomers (e.g., chlorophentermine or chloroamphetamines), the attachment of the amine to a quaternary benzylic carbon confers unique stability against oxidative deamination but introduces specific solubility challenges due to lipophilic halogenation.

This guide provides a technical deep-dive into the molecule's behavior, establishing a self-validating framework for handling, solubilization, and stability testing.

Structural & Physicochemical Profile

Understanding the molecule's architecture is the prerequisite for predicting its behavior in solution.

1.1 Molecular Architecture

- Core Scaffold: Cumylamine (
-dimethylbenzylamine).
- Substituents:
 - 4-Chloro (Para): Increases lipophilicity (LogP) and blocks metabolic hydroxylation at the para-position.
 - 2-Fluoro (Ortho): Modulates the dihedral angle of the side chain relative to the ring via steric and electrostatic repulsion, potentially influencing crystal packing.
 - -Dimethyl (Gem-dimethyl): Provides significant steric protection to the amine nitrogen, reducing nucleophilicity compared to simple benzylamines.

1.2 Calculated Properties (Predictive Profiling)

Property	Value (Est.)	Significance
Formula		--
Molecular Weight	187.64 g/mol	Fragment-like chemical space.
pKa (Base)	9.2 – 9.6	Moderately basic. The electron-withdrawing halogens (F, Cl) slightly suppress the pKa compared to non-substituted cumylamine (~10.0).
LogP	2.6 – 2.9	Moderate lipophilicity. Permeable but requires pH adjustment for aqueous solubility.
TPSA	26.0	High blood-brain barrier (BBB) permeability potential.
H-Bond Donors	2	Primary amine ().

“

Expert Insight: Do not confuse this molecule with 4-Chloro-2-fluoroamphetamine. While they share the same formula mass, the amphetamine has the amine on the

-carbon. The target molecule here has the amine on the

-carbon (benzylic), which eliminates

-hydrogens, rendering it resistant to Monoamine Oxidase (MAO) degradation.

Solubility Landscape

The solubility of **2-(4-Chloro-2-fluorophenyl)propan-2-amine** is strictly pH-dependent. The "Solubility Switch" occurs near pH 7.5–8.0.

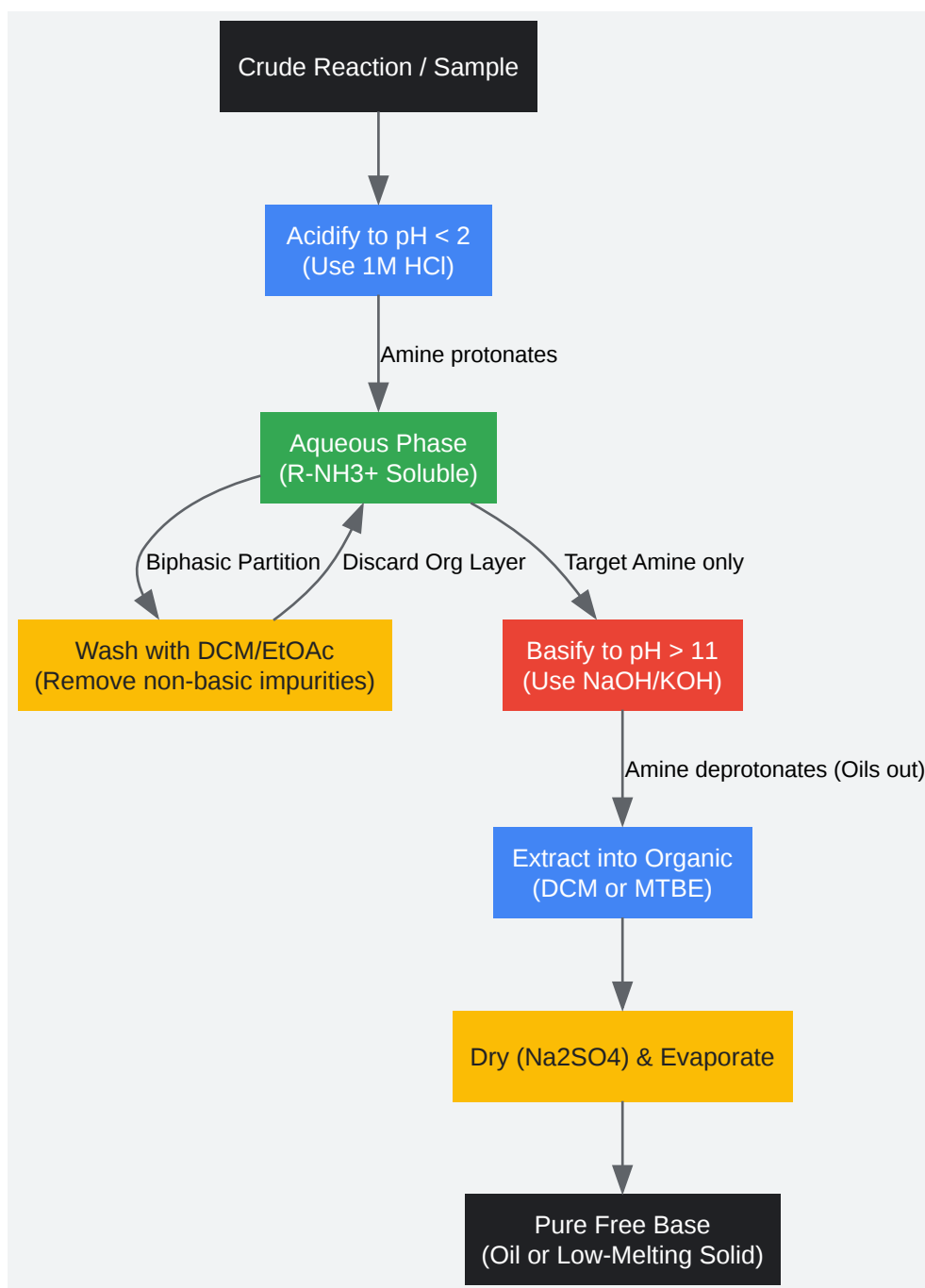
2.1 The pH-Solubility Switch

- pH < 6.0 (Ionized State): The molecule exists predominantly as the cationic ammonium species (). Solubility in water is high (>10 mg/mL), especially as the Hydrochloride (HCl) or Methanesulfonate (Mesylate) salt.
- pH > 8.0 (Neutral State): The molecule deprotonates to the free base (). Due to the lipophilic halogenated ring, the free base is practically insoluble in water (<0.1 mg/mL) and may "oil out" as a separate phase rather than precipitating as a solid.

2.2 Solvent Compatibility Matrix

Solvent System	Form	Solubility Rating	Application
Water (pH 2-5)	HCl Salt	High	Stock solutions for biological assays.
DMSO	Free Base / Salt	Very High	Cryopreservation, HTS library storage.
Methanol/Ethanol	Free Base / Salt	High	Synthesis workup, recrystallization.
Dichloromethane (DCM)	Free Base	High	Extraction from aqueous basic media.
PBS (pH 7.4)	HCl Salt	Moderate/Risk	Risk Zone: Near pKa. Potential for slow precipitation/crystallization over time.

2.3 Visualization: The Solubility & Extraction Workflow



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Figure 1: Acid-Base extraction logic exploiting the $pK_a \sim 9.4$ property to purify the amine from non-basic contaminants.[1]

Stability Profile & Degradation Pathways

The steric hindrance of the gem-dimethyl group provides a "shield" that enhances chemical stability compared to linear primary amines.

3.1 Oxidative Stability

- Deamination: Highly Stable. The lack of α -hydrogens prevents the formation of imines via oxidation, a common degradation pathway for phenethylamines.
- N-Oxidation: Possible. Under strong oxidizing conditions (e.g., m CPBA), the amine can oxidize to the hydroxylamine or nitro compound. Mitigation: Store under Argon/Nitrogen.

3.2 Chemical Stability

- Carbamate Formation: Moderate Risk. Like all primary amines, it reacts with atmospheric CO_2 to form carbamate salts ("blooming" on the surface of the solid).
 - Observation: Clear oil turning cloudy or white crust forming on the cap.
- Dehalogenation: Low Risk. The Aryl-F and Aryl-Cl bonds are stable under standard storage. Photolytic dehalogenation is possible if exposed to intense UV light in solution.

3.3 Stability Testing Protocol (Stress Test)

To validate the stability of your specific batch, perform this rapid stress test:

- Preparation: Dissolve compound to 1 mg/mL in 50:50 MeCN:H₂O.
- Conditions:
 - A (Control): Dark, 4°C.
 - B (Acid): Add 0.1N HCl, heat 60°C, 4 hours.
 - C (Base): Add 0.1N NaOH, heat 60°C, 4 hours.
 - D (Oxidation): Add 3%

, RT, 4 hours.

- Analysis: Analyze via LC-MS.
 - Pass Criteria: >98% recovery in A, B, C. <5% N-oxide formation in D.

Handling & Formulation Protocols

4.1 Preparation of the Hydrochloride Salt (Standard Stock)

The free base is inconvenient for biological handling (oily, insoluble). Convert to HCl salt for stability.

- Dissolution: Dissolve 1.0 g of Free Base in 5 mL of diethyl ether or methyl tert-butyl ether (MTBE).
- Precipitation: Cool to 0°C. Dropwise add 1.2 equivalents of 2M HCl in Diethyl Ether (or Dioxane).
- Observation: A white precipitate should form immediately.
 - Troubleshooting: If it forms a "gum" instead of a powder, scratch the glass with a spatula or add a seed crystal. Sonicate vigorously.
- Isolation: Filter under vacuum (Büchner funnel). Wash with cold ether.
- Drying: Dry in a vacuum desiccator over
for 24 hours. (Hygroscopicity management).

4.2 Aqueous Formulation for Animal Dosing

- Vehicle: 0.9% Saline or PBS.
- Method:
 - Weigh HCl salt.
 - Add 90% of final volume of saline.

- Vortex (do not just shake).
- Check pH.[2] If pH < 4.0 (due to excess HCl), adjust carefully to pH 5.5–6.0 using dilute NaOH. Do not exceed pH 7.0 or precipitation will occur.
- Sterile filter (0.22 μm PES membrane).

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